

6-(2-Chlorophenyl)-6-oxohexanoic acid proper disposal procedures

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Compound of Interest

Compound Name:	6-(2-Chlorophenyl)-6-oxohexanoic acid
CAS No.:	898792-61-5
Cat. No.:	B1369421

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As a Senior Application Scientist, I am committed to providing comprehensive and practical guidance that prioritizes safety and regulatory compliance in the laboratory. This document outlines the essential procedures for the proper disposal of **6-(2-Chlorophenyl)-6-oxohexanoic acid**, ensuring the protection of researchers, and the environment. The structure of this guide is designed to be intuitive, following the lifecycle of the chemical within a laboratory setting, from initial handling to final disposal.

Core Safety Principles and Hazard Assessment

Before handling **6-(2-Chlorophenyl)-6-oxohexanoic acid**, a thorough understanding of its potential hazards is crucial. While a specific, comprehensive Safety Data Sheet (SDS) for this exact compound is not readily available in public databases, its chemical structure provides valuable insights into its likely hazardous properties.

- **Halogenated Organic Compound:** The presence of a chlorophenyl group places this compound in the category of halogenated organics.[1] Such compounds are often targeted

for incineration at regulated hazardous waste facilities due to their potential persistence and toxicity in the environment.[1]

- Carboxylic Acid: The carboxylic acid functional group suggests that the compound may be corrosive.[2] Even weak acids can pose corrosive hazards and should be handled with care. [2]

Inferred Hazards:

- Skin and Eye Irritation: Likely to cause irritation upon contact.[3]
- Harmful if Swallowed: Oral toxicity is a potential concern.[3]
- Aquatic Toxicity: Halogenated organic compounds can be very toxic to aquatic life with long-lasting effects.

Given these potential hazards, it is imperative to consult the manufacturer-provided Safety Data Sheet (SDS) for specific handling and emergency information.

Personal Protective Equipment (PPE) and Safe Handling

To mitigate the risks of exposure, the following personal protective equipment should be utilized when working with **6-(2-Chlorophenyl)-6-oxohexanoic acid**:

- Eye Protection: Chemical splash goggles are essential.[4]
- Hand Protection: Acid-resistant gloves, such as nitrile rubber, are recommended.[4]
- Body Protection: A chemical-resistant apron or lab coat should be worn.[4]
- Work Area: All handling of this compound should be conducted in a well-ventilated area, preferably a chemical fume hood, to minimize inhalation exposure.[5]

Spill Management Protocol

In the event of a spill, prompt and correct action is necessary to prevent a wider contamination incident.

- Evacuate and Ventilate: Clear the immediate area of all personnel and ensure adequate ventilation.[6]
- Containment: For small spills, use an inert absorbent material such as vermiculite or sand to contain the substance.[6]
- Collection: Carefully collect the absorbed material into a designated, labeled container for hazardous waste.[6]
- Decontamination: Clean the spill area thoroughly.
- Emergency Contact: For large or unmanageable spills, evacuate the area and contact your institution's emergency services and Environmental Health and Safety (EHS) department.[6]

Step-by-Step Disposal Procedure

The disposal of **6-(2-Chlorophenyl)-6-oxohexanoic acid** must be handled as a regulated hazardous waste stream. Under no circumstances should this chemical be disposed of down the drain or in regular trash.[7]

Step 1: Waste Segregation and Collection

- Dedicated Waste Stream: **6-(2-Chlorophenyl)-6-oxohexanoic acid** waste should be collected separately as a halogenated organic waste.[1][5] Do not mix it with non-halogenated solvents or other waste streams.[8]
- Container Selection: Use a compatible, leak-proof container with a secure lid.[7] The container must be in good condition.[6]
- Labeling: From the moment the first drop of waste is added, the container must be clearly labeled with the words "Hazardous Waste," the full chemical name "**6-(2-Chlorophenyl)-6-oxohexanoic acid**," and a clear indication of the associated hazards (e.g., Corrosive, Toxic). [5][6]

Step 2: On-Site Accumulation

- Satellite Accumulation Areas (SAA): Laboratories are permitted to store hazardous waste in designated SAAs at or near the point of generation.[9]

- Storage Limits: A maximum of 55 gallons of hazardous waste may be stored in each SAA.[9]
- Container Management: Keep waste containers closed at all times except when actively adding waste.[6]

Step 3: Professional Disposal

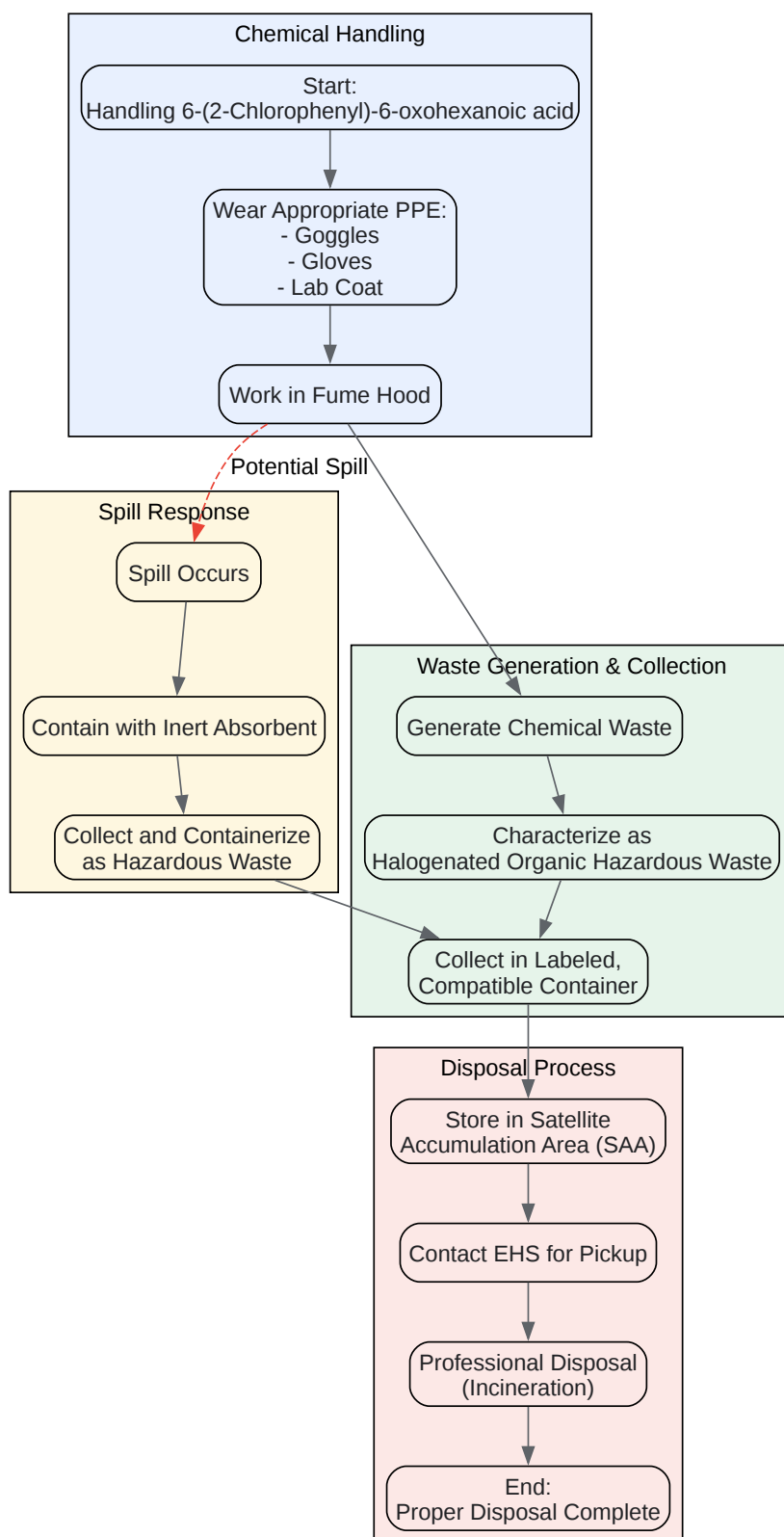
- Contact EHS: When the waste container is nearly full (approximately 75% capacity to allow for vapor expansion), contact your institution's Environmental Health and Safety (EHS) department or a licensed hazardous waste disposal contractor to arrange for pickup.[7][10]
- Record Keeping: Maintain accurate records of all hazardous waste generated and disposed of, as required by institutional and regulatory policies.[11]

Regulatory Compliance

The disposal of hazardous waste is regulated by the Environmental Protection Agency (EPA) under the Resource Conservation and Recovery Act (RCRA).[9] It is crucial to adhere to all federal, state, and local regulations governing hazardous waste management. Academic and research laboratories may have specific regulations, such as those outlined in Subpart K of 40 CFR Part 262, which provides alternative requirements for eligible academic entities.[12][13]

Disposal Workflow Diagram

The following diagram provides a visual representation of the decision-making process for the safe disposal of **6-(2-Chlorophenyl)-6-oxohexanoic acid**.



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Caption: Workflow for the safe handling and disposal of **6-(2-Chlorophenyl)-6-oxohexanoic acid**.

Quantitative Disposal Guidelines

Parameter	Guideline	Source
Waste Segregation	Collect as halogenated organic waste.	[1]
SAA Storage Limit	Up to 55 gallons.	[9]
Container Fill Level	Do not exceed 75% capacity.	[7][10]
Neutralization pH	Not recommended for this compound.	[14]

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